

# Comparison of 4-oxononanoic acid with other oxo fatty acids

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 4-Oxononanoic acid

CAS No.: 6064-52-4

Cat. No.: S702770

[Get Quote](#)

## Chemical Profiles of Selected Oxo Fatty Acids

The table below summarizes key information for several oxo fatty acids based on the search results.

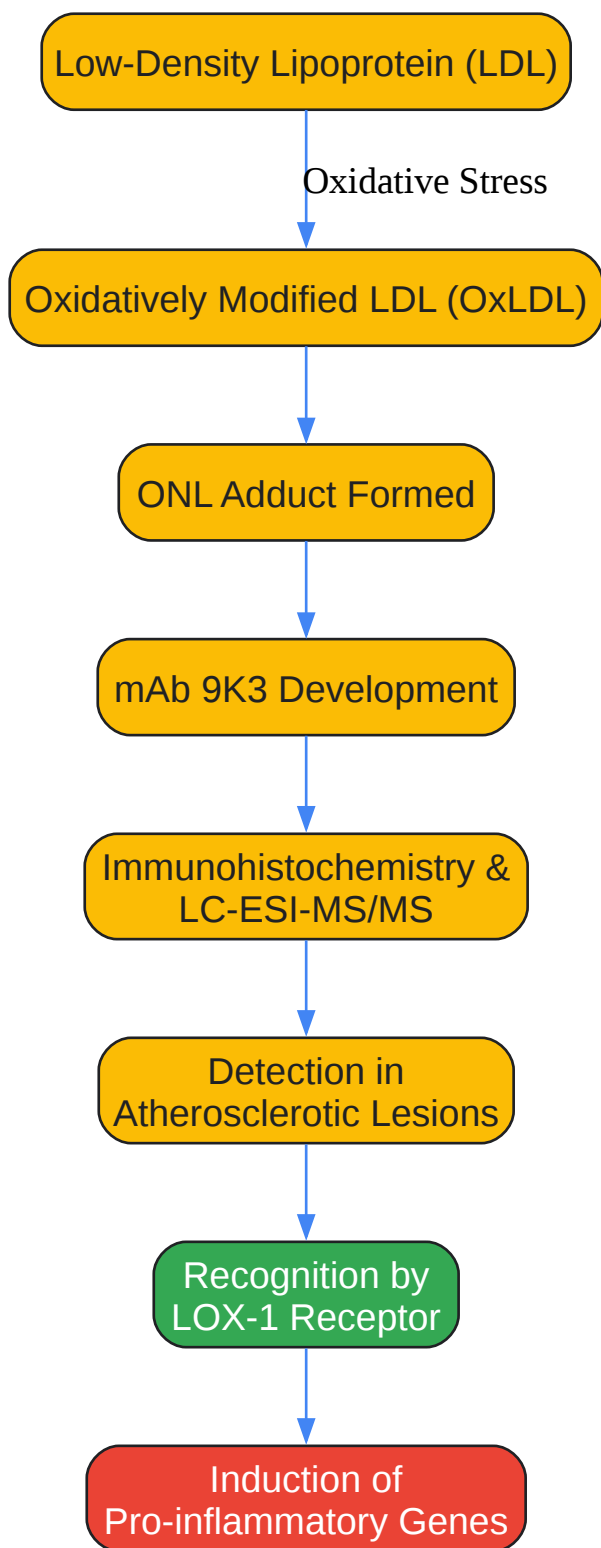
Fatty Acid Name	Carbon Chain	Oxo Group Position	Key Characteristics / Context
4-Oxononanoic Acid [1] [2]	C9	4	A terminal product from lipid peroxidation; an endogenous ligand for the LOX-1 receptor [1].
3-Oxo-pentadecanoic Acid [3]	C15	3	Classified as a long-chain, beta-keto acid; interactions with <i>E. coli</i> proteins noted [3].
10-Oxostearic Acid [4]	C18	10	A saturated oxo fatty acid; protons $\alpha$ to the oxo group resonate at 2.27-2.38 and 1.54-1.58 ppm ( $^1\text{H}$ NMR) [4].
9-Oxo-(10E,12Z)-octadecadienoic Acid [4]	C18	9	An unsaturated compound with conjugated double bonds; double bond signals observed between 5.9 and 7.43 ppm ( $^1\text{H}$ NMR) [4].
12-Oxo-10(E)-octadecenoate [4]	C18	12	A monounsaturated oxo fatty ester; olefinic protons at 6.04 and 6.8 ppm ( $^1\text{H}$ NMR) [4].

## Experimental Context for 4-Oxononanoic Acid

The most detailed experimental data from your search pertains to the biological role and detection of **4-oxononanoic acid**, specifically as part of the lysine adduct **N $\epsilon$ -(4-oxononanoyl)lysine (ONL)** [1].

- **Experimental Workflow:** The research involved generating ONL in vitro through the oxidative modification of Low-Density Lipoprotein (LDL), raising a monoclonal antibody (mAb 9K3) against it, and then using this antibody to detect its presence in vivo in mouse atherosclerotic lesions [1].
- **Detection and Quantification:** A highly sensitive method using **liquid chromatography with on-line electrospray ionization tandem mass spectrometry (LC-ESI-MS/MS)** was established to confirm the formation of ONL during lipid peroxidation in both lab and living systems [1].
- **Key Biological Findings:** The study demonstrated that the ONL-coupled protein is recognized and taken up by cells via the **scavenger receptor LOX-1**. This uptake significantly induced the expression of atherogenesis-related genes like monocyte chemoattractant protein-1 and tumor necrosis factor- $\alpha$  in a LOX-1-dependent manner [1].

The diagram below illustrates this experimental workflow and key findings.



[Click to download full resolution via product page](#)

*Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Lipid Peroxidation Modification of Protein Generates Ne... [pmc.ncbi.nlm.nih.gov]
2. CAS 6064-52-4 4 - OXONONANOIC - Alfa Chemistry ACID [alfa-chemistry.com]
3. 3- Oxo -Pentadecanoic Acid : Uses, Interactions... | DrugBank Online [go.drugbank.com]
4. – AOCS Oxo Fatty Acids [aocs.org]

To cite this document: Smolecule. [Comparison of 4-oxononanoic acid with other oxo fatty acids].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b702770#comparison-of-4-oxononanoic-acid-with-other-oxo-fatty-acids>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)